

Application Notes and Protocols: Formulating Cosmetics with Pentaerythritol Tetraricinoleate

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Compound of Interest

Compound Name: Pentaerythritol tetraricinoleate

Cat. No.: B1165899

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Introduction

Pentaerythritol Tetraricinoleate is a complex tetraester synthesized from pentaerythritol and ricinoleic acid, the primary fatty acid found in castor oil. This multifunctional ingredient serves as a highly effective emollient, skin conditioning agent, and texture enhancer in a variety of cosmetic and personal care formulations. Its unique molecular structure, featuring a central pentaerythritol core esterified with four ricinoleic acid chains, imparts desirable properties such as excellent lubricity, a protective barrier function to prevent moisture loss, and a smooth, luxurious skin feel. These characteristics make it a valuable component in the formulation of products for dry, dehydrated, or mature skin.

The Cosmetic Ingredient Review (CIR) Expert Panel has reviewed the safety of 16 pentaerythritol tetraester compounds, including those with similar fatty acid moieties, and concluded that they are safe for use in cosmetics in the present practices of use and concentration.^{[1][2][3][4]}

Physicochemical Properties

Understanding the physical and chemical properties of **Pentaerythritol Tetraricinoleate** is crucial for its effective incorporation into cosmetic formulations.

Property	Value	Reference
INCI Name	Pentaerythritol Tetraricinoleate	
CAS Number	126-56-7	
Molecular Formula	C ₇₇ H ₁₄₀ O ₁₂	
Appearance	Clear, viscous liquid	
Solubility	Insoluble in water. Soluble in oils and esters.	
Functions	Emollient, Skin Conditioning Agent, Viscosity Increasing Agent	[5]

Applications in Cosmetics

Pentaerythritol Tetraricinoleate is a versatile ingredient suitable for a wide range of cosmetic applications due to its emollient and skin-conditioning properties.

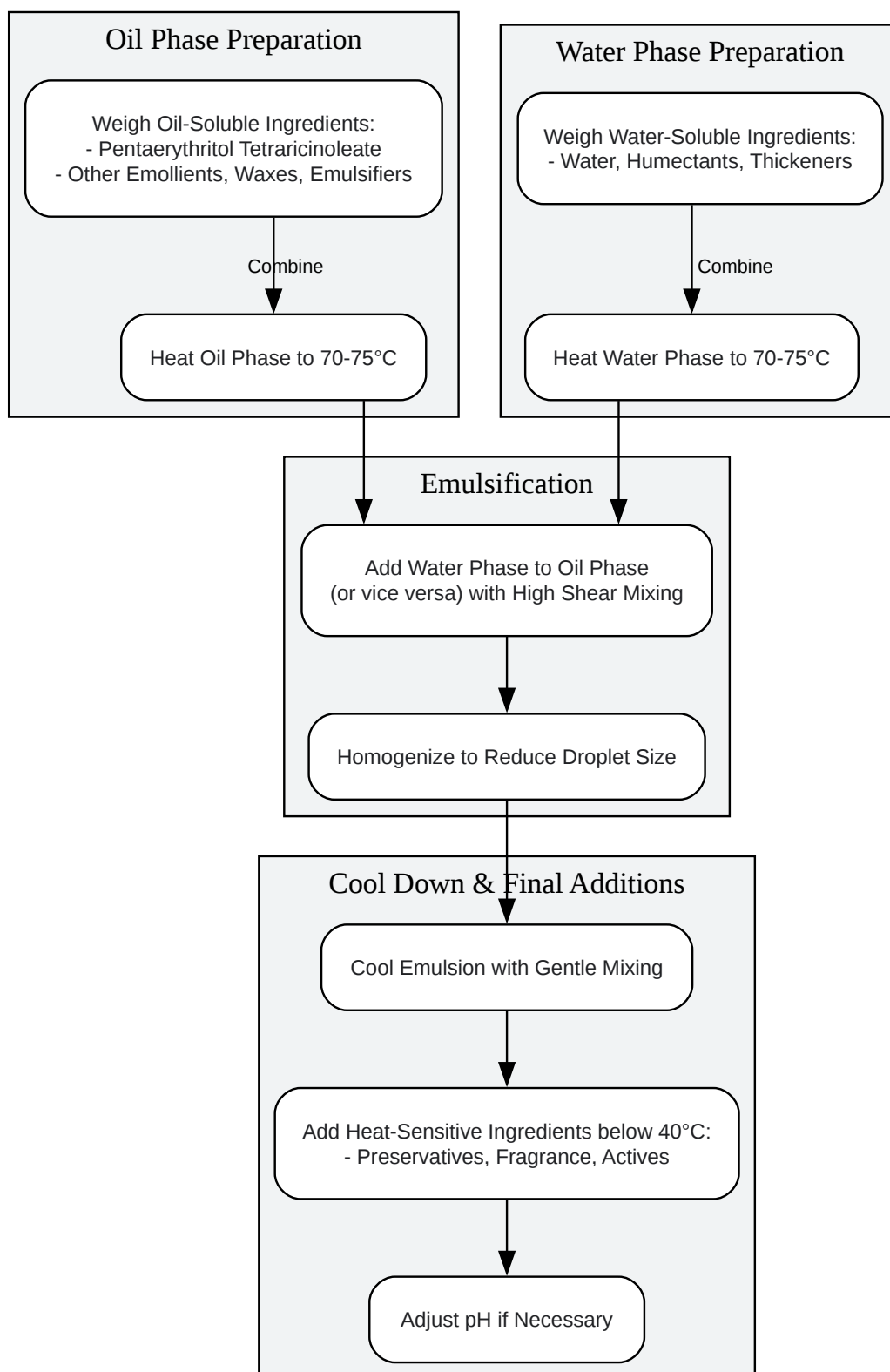
- **Skincare:** In creams, lotions, and serums, it helps to soften and smooth the skin by forming a protective layer that reduces water loss.[5] This occlusive property is particularly beneficial for dry and mature skin types. It also contributes to a rich, substantive feel without excessive greasiness.
- **Color Cosmetics:** In products like lipsticks and foundations, it can act as a binder and improve the spreadability and payoff of pigments. Its ability to wet pigments ensures a more uniform application.[5]
- **Hair Care:** In conditioners and hair treatments, it can provide conditioning benefits, leaving the hair feeling soft and smooth.

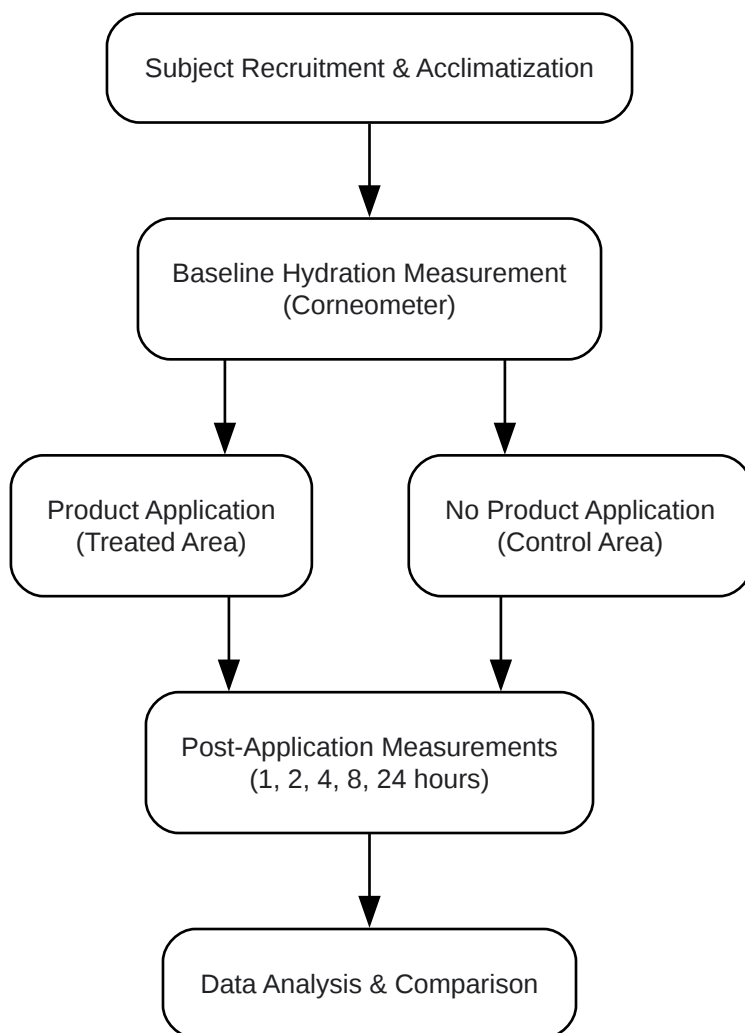
A related compound, Pentaerythritol tetra(ethyl caproic acid) ester, is recommended for use at concentrations of 2-15% in skincare creams, lotions, hair care products, and lip balms.[6] This provides a useful starting point for formulating with **Pentaerythritol Tetraricinoleate**.

Formulation Guidelines & Protocols

General Formulation Workflow

The following diagram illustrates a general workflow for incorporating **Pentaerythritol Tetraricinoate** into an oil-in-water emulsion, such as a lotion or cream.





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